

# An In-depth Technical Guide to (1S,2S)-2-Fluorocyclopropanecarboxylic Acid

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## Compound of Interest

Compound Name: (1S,2S)-2-fluorocyclopropanecarboxylic acid

Cat. No.: B186702

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CAS Number: 105919-34-4

This technical guide provides a comprehensive overview of **(1S,2S)-2-fluorocyclopropanecarboxylic acid**, a key chiral building block in modern pharmaceutical development. Designed for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, outlines a detailed synthesis protocol, and discusses its significant applications, particularly in the synthesis of advanced therapeutic agents.

## Core Compound Properties

**(1S,2S)-2-fluorocyclopropanecarboxylic acid** is a fluorinated derivative of cyclopropanecarboxylic acid with a specific stereochemistry that is crucial for its application in the synthesis of enantiomerically pure drug candidates. The introduction of a fluorine atom can significantly enhance the metabolic stability, bioavailability, and potency of the final drug molecule.

Table 1: Chemical and Physical Properties of **(1S,2S)-2-Fluorocyclopropanecarboxylic Acid**

| Property                  | Value   | Reference(s) |
|---------------------------|---|--------------|
| CAS Number                | 105919-34-4                                   | [1][2]       |
| Molecular Formula         | C <sub>4</sub> H <sub>5</sub> FO <sub>2</sub> | [1]          |
| Molecular Weight          | 104.08 g/mol                                  | [1]          |
| Appearance                | White solid                                   | [1]          |
| Melting Point             | 41-42 °C                                      | [1]          |
| Boiling Point (Predicted) | 202.3 ± 33.0 °C                               | [3]          |
| Density (Predicted)       | 1.35 ± 0.1 g/cm <sup>3</sup>                  | [3]          |
| pKa (Predicted)           | 3.78 ± 0.20                                   | [1]          |
| MDL Number                | MFCD04972869                                  | [1]          |

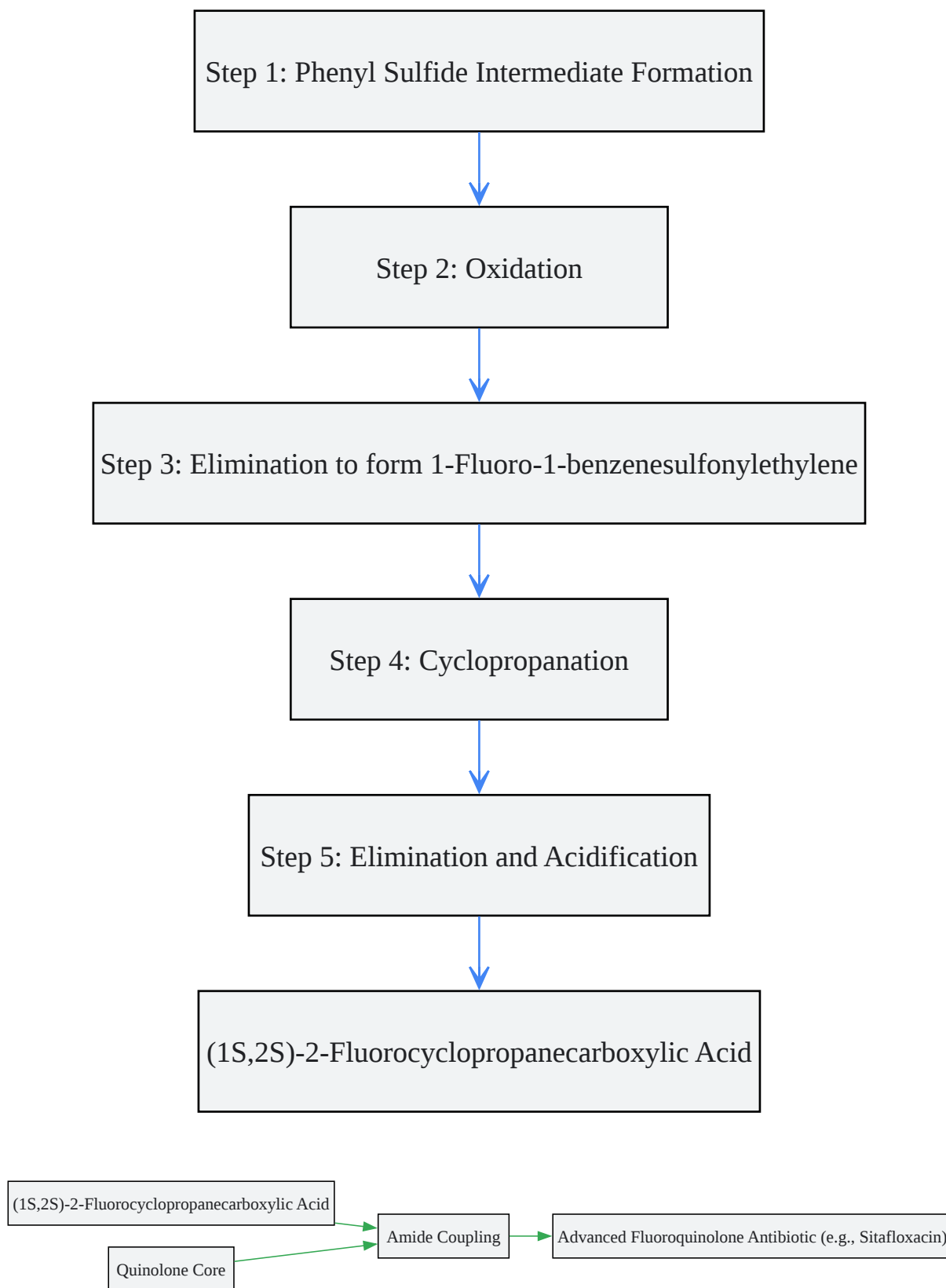
## Synthesis and Characterization

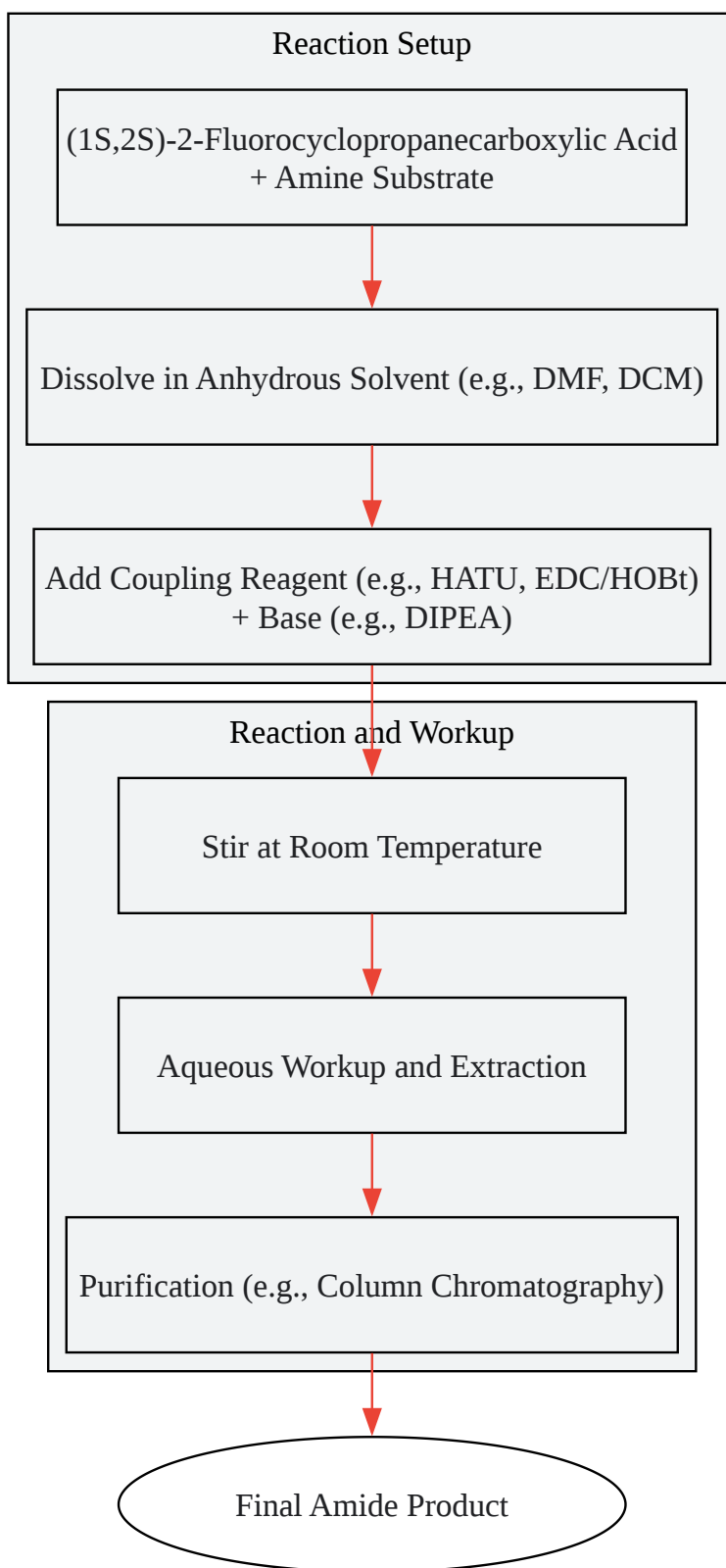
The synthesis of **(1S,2S)-2-fluorocyclopropanecarboxylic acid** is a challenging process, which contributes to its high cost and limited availability. However, its importance as a pharmaceutical intermediate has driven the development of several synthetic routes.

## Experimental Protocol: A Novel Synthetic Approach

A patented method provides a scalable route to 2-fluorocyclopropanecarboxylic acid. While this method produces a racemic mixture, it can be adapted for an asymmetric synthesis to yield the desired (1S,2S) enantiomer, for instance, through the use of a chiral rhodium catalyst. The general steps are outlined below.

Experimental Workflow for the Synthesis of 2-Fluorocyclopropanecarboxylic Acid





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## References

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